

Ethylene glycol bis(mercaptoacetate) molecular weight and formula

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Compound of Interest

Compound Name: *Ethylene glycol bis-mercaptoacetate*

Cat. No.: *B13152910*

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Technical Guide: Ethylene Glycol Bis(mercaptoacetate)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of ethylene glycol bis(mercaptoacetate).

Chemical Identity and Properties

Ethylene glycol bis(mercaptoacetate) is a chemical compound with the molecular formula $C_6H_{10}O_4S_2$.^{[1][2][3]} Its molecular weight is approximately 210.27 g/mol.^{[1][3][4][5]} It is also known by several synonyms, including Glycol dimercaptoacetate, **Ethylene glycol bis-mercaptoacetate**, and Ethylene glycol dithioglycolate.^{[3][4]}

The following table summarizes the key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C6H10O4S2	[1][2][3]
Molecular Weight	210.27 g/mol	[1][3][4][5]
Alternate Molecular Weight	210.263 g/mol	[2]
Density	1.32 g/cm ³ at 20 °C	[4]
Boiling Point	137-139 °C at 2 hPa	[4]
Water Solubility	20 g/L at 20 °C	[1][3]
CAS Number	123-81-9	[4]

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific biological signaling pathways involving ethylene glycol bis(mercaptoacetate) are not readily available in the public domain. This compound is primarily listed as a chemical for synthesis.[4][5] Further research into specific applications would be necessary to identify relevant experimental procedures.

As no specific signaling pathways, experimental workflows, or logical relationships involving ethylene glycol bis(mercaptoacetate) were identified, a corresponding diagram could not be generated.

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References

- 1. Ethylene glycol bis(mercaptoacetate)(123-81-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. Ethylene glycol bithioglycolate [chembk.com]

- 3. 123-81-9 CAS MSDS (Glycol dimercaptoacetate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. Ethylene glycol bis-mercaptoacetate for synthesis 123-81-9 [sigmaaldrich.com]
- 5. Ethylene glycol bis-mercaptoacetate for synthesis 123-81-9 [sigmaaldrich.com]
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